

Proper Disposal of 9-Aminophenanthrene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 9-Aminophenanthrene

Cat. No.: B1211374

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For immediate reference, treat **9-Aminophenanthrene** as a hazardous chemical waste. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2] Under no circumstances should this chemical be disposed of down the drain or in regular trash.

This guide provides essential safety and logistical information for the proper disposal of **9-Aminophenanthrene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Safe Handling and Storage of 9-Aminophenanthrene Waste

Proper containment and labeling are the first steps in the safe disposal of **9-Aminophenanthrene**.

Personal Protective Equipment (PPE): Before handling **9-Aminophenanthrene**, ensure you are wearing appropriate PPE:

- N95 dust mask (or equivalent)
- Eyeshields or safety goggles
- Chemical-resistant gloves

Waste Container Requirements:

- **Compatibility:** Use only containers made of materials that are compatible with **9-Aminophenanthrene**. The original manufacturer's container is ideal.[\[3\]](#)[\[4\]](#) If the original container is compromised, transfer the waste to a new, clean, and compatible container.
- **Secure Closure:** Containers must have a leak-proof, screw-on cap.[\[5\]](#) Avoid using corks, parafilm, or other temporary seals.
- **Labeling:** All waste containers must be clearly labeled as "Hazardous Waste" and should include the chemical name ("**9-Aminophenanthrene**"), concentration (if in solution), and the date the waste was first added to the container.[\[3\]](#)[\[4\]](#)
- **Secondary Containment:** Place the primary waste container in a secondary container, such as a lab tray or dishpan, to contain any potential leaks or spills.[\[5\]](#) The secondary container should be capable of holding 110% of the volume of the primary container.[\[5\]](#)

Storage:

- Store **9-Aminophenanthrene** waste in a designated "Satellite Accumulation Area" (SAA).[\[6\]](#)
- Segregate it from incompatible materials, such as acids, bases, and oxidizing agents.[\[6\]](#)[\[7\]](#)
- Keep containers closed except when adding waste.[\[3\]](#)[\[5\]](#)

Quantitative Disposal Guidelines

While specific quantitative disposal limits for **9-Aminophenanthrene** are not readily available, the following general guidelines for hazardous chemical waste must be followed.

| Parameter | Guideline | Citation |
|-----------------------------|--|----------|
| pH of Aqueous Waste | Must be between 5.5 and 10.5 for any consideration of drain disposal (Note: 9-Aminophenanthrene is not suitable for drain disposal). For other aqueous wastes, pH may need to be adjusted to between 5.0 and 12.5 before disposal. | [6][8] |
| Heavy Metals | Liquid wastes containing more than 2 mg/L of barium or cadmium, or 0.5 mg/L of other specified heavy metals, are regulated as hazardous waste. | [3] |
| Accumulation Time Limit | Hazardous waste must typically be collected within 90 days of the start of accumulation. Some institutions may have shorter (e.g., 60 days) or longer (e.g., 150 days) limits. | [3][5] |
| Maximum Accumulation Volume | Generally, up to 55 gallons of a single hazardous waste stream can be accumulated before it must be collected. | [5] |

Step-by-Step Disposal Protocol

There are no standard laboratory procedures for the neutralization of **9-Aminophenanthrene** for disposal. Therefore, the primary method of disposal is collection by a certified hazardous waste management service.

1. Preparation for Disposal:

- Ensure all **9-Aminophenanthrene** waste (solid or in solution) is in a properly labeled and sealed container as described above.
- If disposing of empty containers that held **9-Aminophenanthrene**, they must be triple-rinsed with a suitable solvent.^{[4][9]} The rinsate must be collected and treated as hazardous waste.^{[4][9]} After rinsing, the labels on the empty container should be defaced or removed before disposal in the appropriate solid waste stream.^[9]

2. Arranging for Waste Collection:

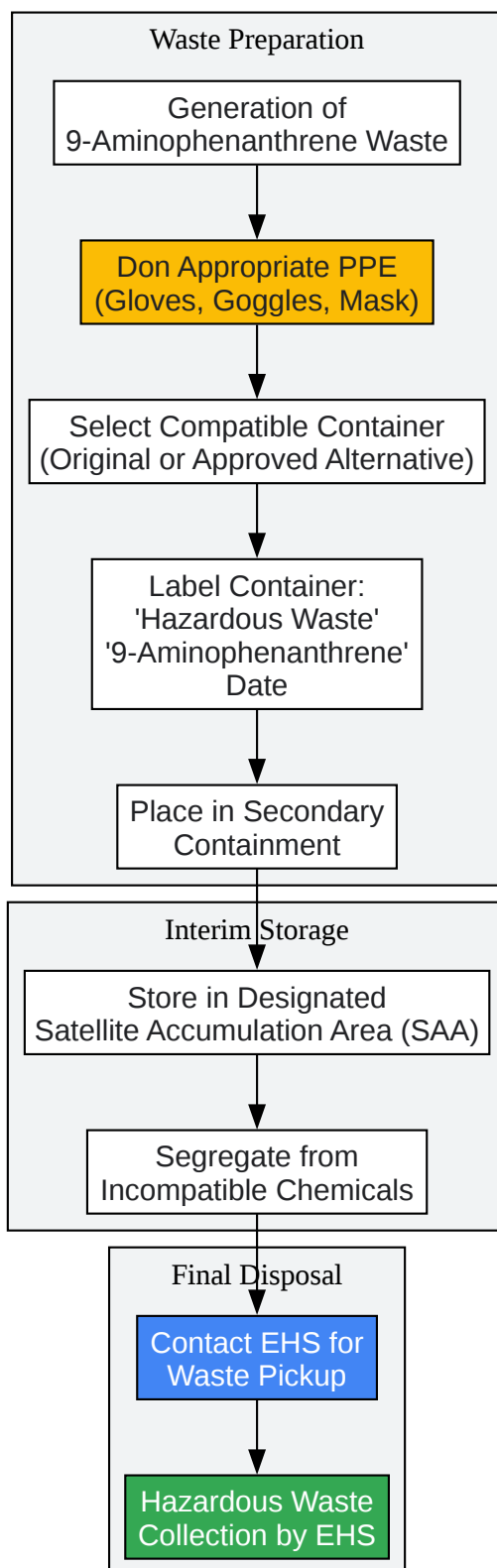
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a hazardous waste pickup.^{[3][5]}
- Provide them with the necessary information, including the chemical name, quantity, and container type.

3. Handling Unknowns:

- If you encounter an unlabeled container that may contain **9-Aminophenanthrene**, do not attempt to dispose of it.
- Contact your EHS office immediately. They will provide guidance on proper identification and disposal procedures.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **9-Aminophenanthrene**.



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Caption: Workflow for the safe disposal of **9-Aminophenanthrene** waste.

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